

Acarbose's Impact on Gut Microbiota: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acarbose sulfate*

Cat. No.: *B15582419*

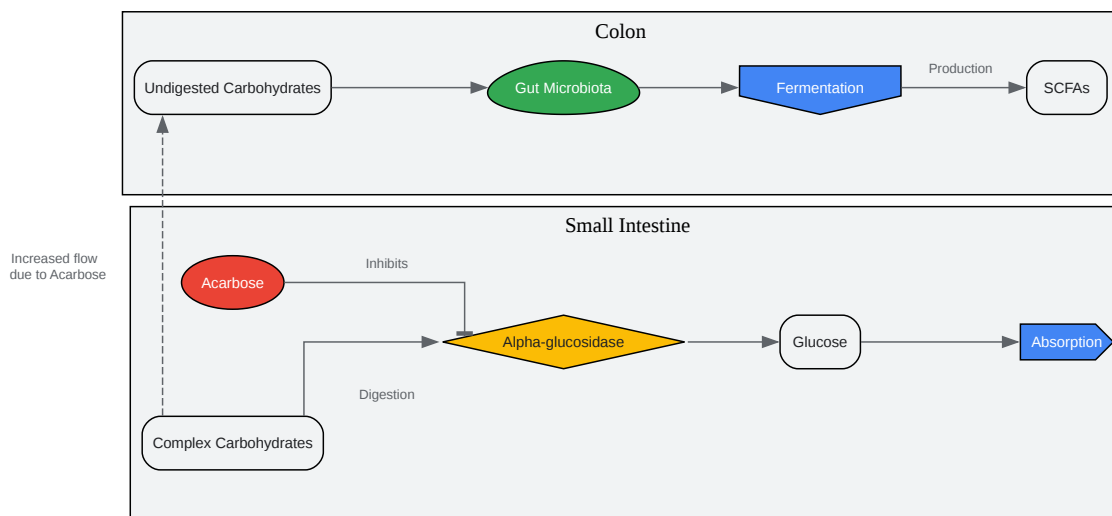
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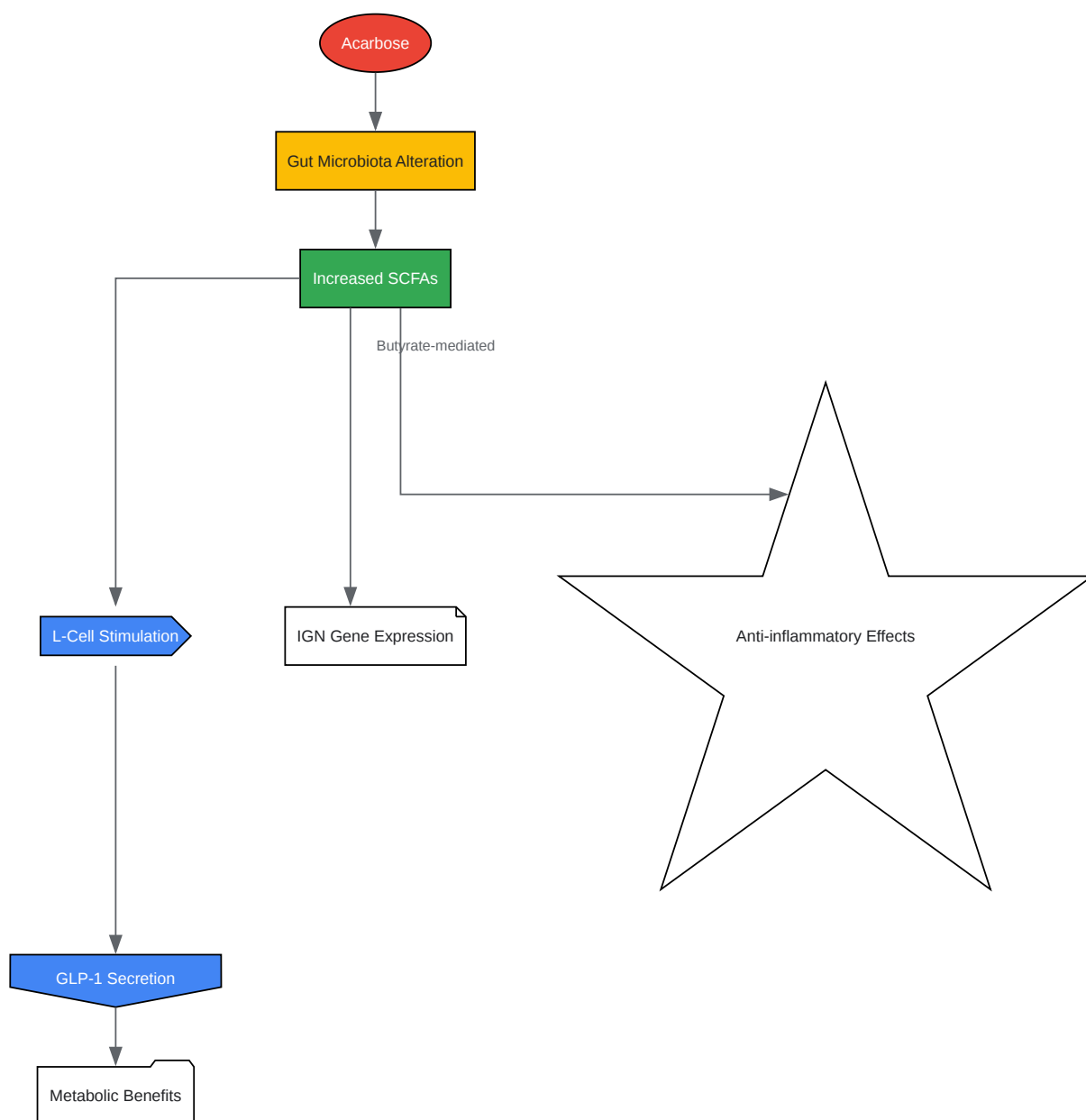
An In-depth Examination of Compositional and Diversity Shifts

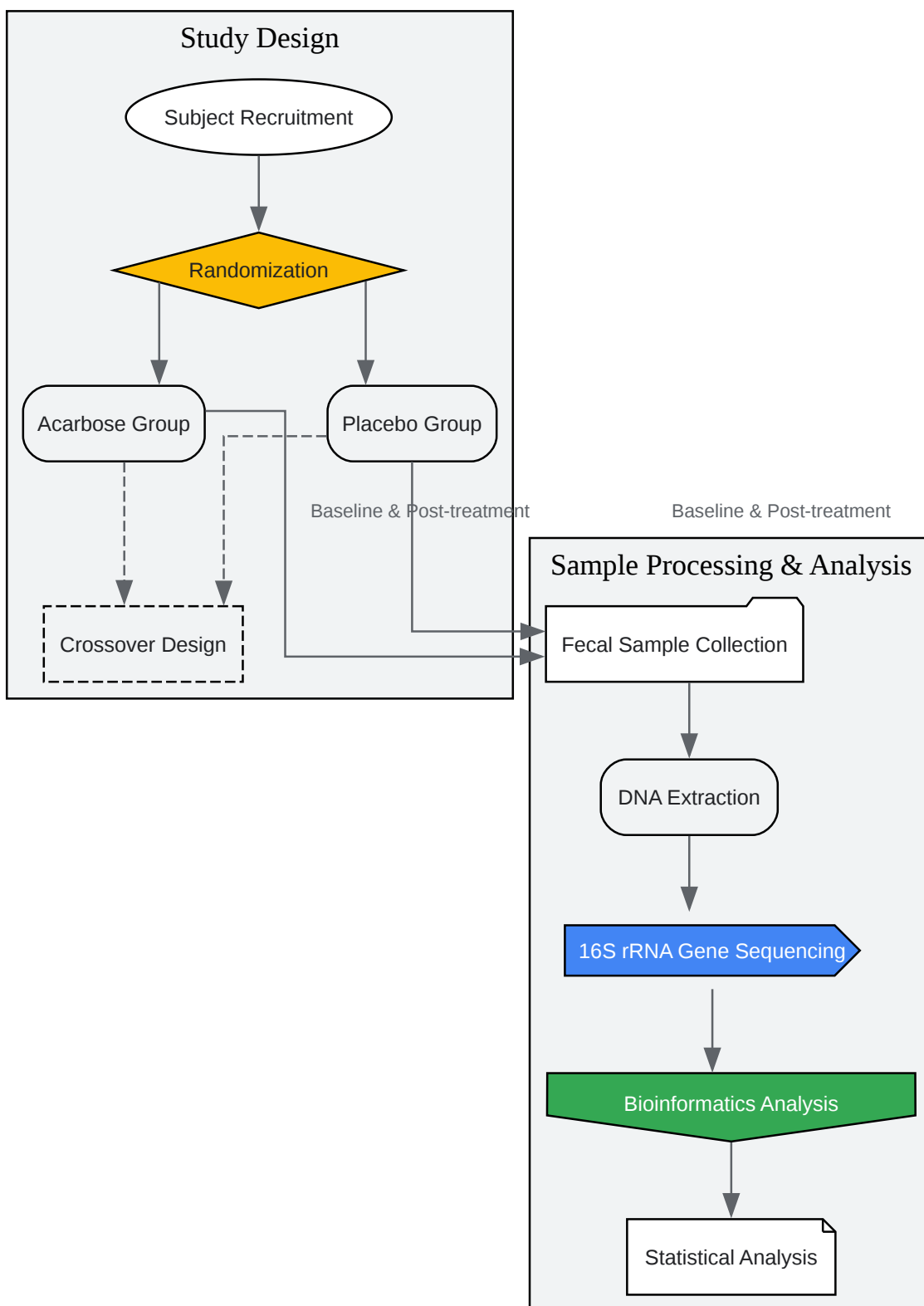
This technical guide provides a comprehensive overview of the effects of acarbose, an alpha-glucosidase inhibitor, on the composition and diversity of the gut microbiota. Acarbose is also available in a sulfate form for research purposes, which functions as an alpha-glucosidase inhibitor.[1][2] The existing body of research on gut microbiota interactions, however, primarily refers to "acarbose." This document synthesizes findings from key studies, detailing the molecular mechanisms, quantitative changes in microbial populations, and downstream metabolic consequences. It is intended for researchers, scientists, and drug development professionals investigating the intricate relationship between pharmaceuticals and the gut microbiome.

Core Mechanism of Action

Acarbose is a competitive inhibitor of α -glucosidase and α -amylase enzymes in the small intestine.[1][3] This inhibition slows the digestion of complex carbohydrates, leading to an increased influx of these undigested polysaccharides into the colon.[4][5][6] This provides a substantial energy source for saccharolytic gut bacteria, thereby remodeling the microbial ecosystem.[4][6]







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